

1-Dodecanethiol chemical and physical properties

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Compound of Interest

Compound Name: 1-Dodecanethiol

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An In-Depth Technical Guide to the Chemical and Physical Properties of **1-Dodecanethiol**
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **1-dodecanethiol**. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound in their work, for applications ranging from nanoparticle synthesis to the formation of self-assembled monolayers (SAMs). All quantitative data is presented in structured tables for ease of reference, and where applicable, general experimental protocols are detailed.

Chemical and Physical Properties

1-Dodecanethiol, also known as n-dodecyl mercaptan or lauryl mercaptan, is a clear, colorless to pale-yellow oily liquid with a characteristic mild, skunk-like odor[1][2]. It is an alkyl thiol that is widely used in various industrial and scientific applications, including as a chain transfer agent in polymerization and for the production of hydrophobic SAMs[3].

General Properties

Property	Value
Synonyms	1-Dodecyl mercaptan, Dodecyl mercaptan, n-Dodecyl mercaptan, Lauryl mercaptan, n-Lauryl mercaptan, 1-Mercaptododecane[2]
CAS Number	112-55-0[2]
Molecular Formula	C ₁₂ H ₂₆ S[1]
Molecular Weight	202.40 g/mol [1]
Appearance	Colorless to pale-yellow, oily liquid[1][2]
Odor	Mild, skunk-like odor[1][2]

Physical Properties

Property	Value
Density	0.845 g/mL at 25 °C[4]
Boiling Point	266-283 °C[4]
Melting Point	-9 to -7 °C[5]
Flash Point	128 °C (closed cup)[4]
Vapor Pressure	0.002 hPa at 20 °C[5]
Vapor Density	7 (vs air)[4]
Refractive Index	n _{20/D} 1.459[4]

Solubility

Solvent	Solubility
Water	Insoluble[2]
Methanol	Soluble[3]
Ether	Soluble[3]
Acetone	Soluble[3]
Benzene	Soluble[3]
Ethyl Acetate	Soluble[3]

Experimental Protocols

The following are generalized experimental protocols for determining key physical properties of organic compounds like **1-dodecanethiol**.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology:

- A small amount of **1-dodecanethiol** is placed in a small test tube.
- A capillary tube, sealed at one end, is placed inverted into the test tube.
- The test tube is attached to a thermometer.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated, and the temperature is monitored.
- As the liquid heats, a stream of bubbles will emerge from the capillary tube.
- The heat is removed, and the liquid is allowed to cool.

- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Melting Point Determination (Capillary Method)

The melting point is the temperature at which a solid becomes a liquid. For **1-dodecanethiol**, this would be determined at temperatures below its freezing point.

Methodology:

- A small, finely powdered sample of solidified **1-dodecanethiol** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the first droplet of liquid is observed and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range. Pure compounds typically have a sharp melting point range of 0.5-1.0°C.

Flash Point Determination (Closed Cup Method)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

Methodology:

- The **1-dodecanethiol** sample is placed in a closed cup apparatus, such as a Pensky-Martens tester[6].
- The sample is heated at a slow, constant rate.
- An ignition source is periodically introduced into the vapor space above the liquid.
- The flash point is the lowest temperature at which the vapors ignite with a brief flash[3].

Solubility Testing

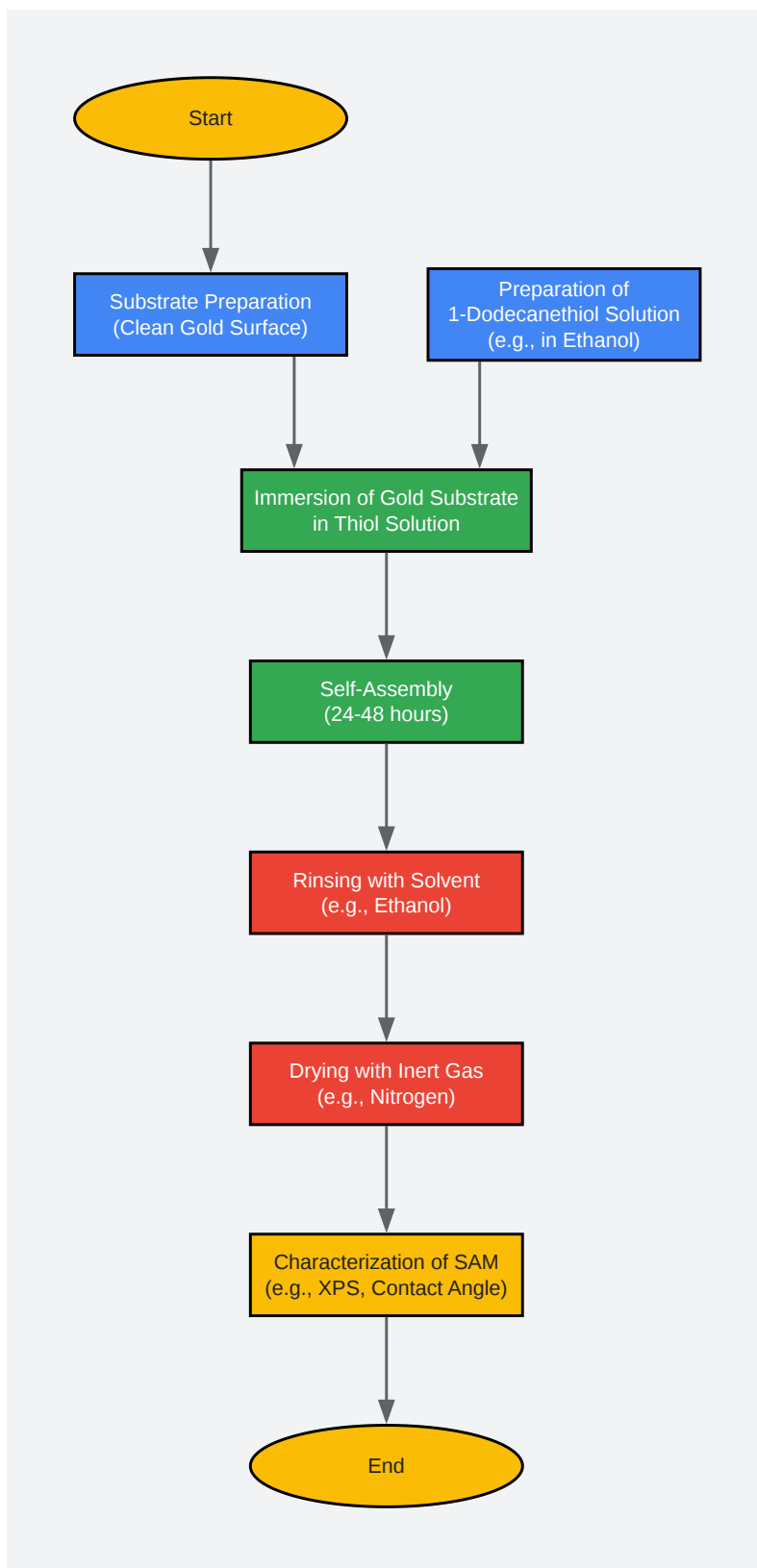
This protocol determines the solubility of **1-dodecanethiol** in various solvents.

Methodology:

- Approximately 0.1 mL of **1-dodecanethiol** is added to a test tube containing about 3 mL of the solvent to be tested.
- The mixture is agitated vigorously.
- The mixture is observed to determine if the **1-dodecanethiol** has dissolved completely, is partially soluble, or is insoluble.
- Given that **1-dodecanethiol** is insoluble in water, its solubility in acidic and basic aqueous solutions can also be tested to understand its chemical nature. Typically, thiols are weakly acidic and will show some solubility in strong basic solutions.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the formation of a **1-dodecanethiol** self-assembled monolayer (SAM) on a gold substrate, a common application in nanotechnology and surface science.



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Caption: Workflow for the formation of a **1-dodecanethiol** self-assembled monolayer on a gold substrate.

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